

Introduction: The Significance of Brominated Ketones in Modern Chemistry

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)-1-(4-methoxyphenyl)ethanone

CAS No.: 655244-07-8

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The molecular formula $C_{15}H_{13}BrO_2$ represents a class of brominated ketone isomers, compounds of significant interest in the fields of medicinal chemistry, drug development, and synthetic organic chemistry. α -Bromo ketones, a prominent subclass of these isomers, are versatile synthetic intermediates. Their utility stems from the presence of two reactive centers: the electrophilic carbonyl carbon and the carbon atom bearing the bromine, which is susceptible to nucleophilic substitution. This dual reactivity makes them powerful building blocks for constructing complex molecular architectures, particularly in the synthesis of heterocyclic compounds and as precursors for a wide array of pharmaceuticals. This guide provides a comprehensive overview of the fundamental properties, synthesis, and characterization of ketones with the formula $C_{15}H_{13}BrO_2$, tailored for researchers and drug development professionals.

Part 1: Physicochemical and Structural Properties

The foundational step in working with any chemical entity is a thorough understanding of its basic physicochemical properties and the potential for structural diversity.

Molecular Weight and Formula

The molecular formula C₁₅H₁₃BrO₂ dictates a specific elemental composition. Due to the presence of bromine, which has two abundant stable isotopes (⁷⁹Br and ⁸¹Br), the precise mass is best represented by its monoisotopic and average molecular weights.

Property	Value	Description
Molecular Formula	C ₁₅ H ₁₃ BrO ₂	Indicates 15 Carbon, 13 Hydrogen, 1 Bromine, and 2 Oxygen atoms.
Monoisotopic Mass	304.0099 Da ^{[1][2]}	The mass calculated using the most abundant isotope of each element (¹² C, ¹ H, ⁷⁹ Br, ¹⁶ O). This is the value observed in high-resolution mass spectrometry.
Average Molecular Weight	305.16 g/mol	The weighted average of the masses of all naturally occurring isotopes of each element. Used for stoichiometric calculations in bulk material.

Structural Isomerism

The formula C₁₅H₁₃BrO₂ does not describe a single molecule but rather a multitude of structural isomers—compounds with the same formula but different atomic arrangements.^{[3][4]} This isomerism can arise from variations in the carbon skeleton, the position of the ketone and bromine substituents, and the functional groups present.^{[3][5]} Aldehydes and ketones with the same molecular formula are considered functional group isomers.^[6]

Below are representative examples of known ketone isomers of C₁₅H₁₃BrO₂ identified in chemical databases.

Isomer Name	IUPAC Name	PubChem CID	Structure
2-(2-bromo-4-methylphenoxy)acetophenone[2]	2-(2-bromo-4-methylphenoxy)-1-phenylethanone	19860086	
2-bromo-1-(4-phenoxyphenyl)propan-1-one[1]	2-bromo-1-(4-phenoxyphenyl)propan-1-one	87693963	
Non-ketone Isomer Example			
Methyl 2-bromo-2,2-diphenylacetate[7]	methyl 2-bromo-2,2-diphenylacetate	5097300	

Note: The table includes a non-ketone ester isomer to illustrate the concept of functional group isomerism.

Part 2: Synthesis of α -Bromo Ketones

The α -bromination of a ketone is a cornerstone transformation in organic synthesis. A particularly effective and environmentally conscious method involves the use of a hydrogen peroxide-hydrobromic acid (H_2O_2 – HBr) system, often performed in water.[8] This system avoids the need for elemental bromine or other hazardous brominating agents.

Causality in Experimental Design

The choice of the H_2O_2 – HBr system is deliberate. HBr serves as the bromine source, while H_2O_2 acts as an in-situ oxidizing agent to generate the active brominating species (Br_2). This method offers several advantages:

- **Safety:** It avoids the handling and storage of highly corrosive and toxic liquid bromine.
- **Atom Economy:** The reagents are used efficiently, minimizing waste.
- **"Green" Chemistry:** Using water as a solvent, where possible, reduces reliance on volatile organic compounds.[8]

- Control: The reaction can be modulated by adjusting the concentration and equivalents of H_2O_2 and HBr to favor mono-bromination over di-bromination.[8]

General Workflow for α -Bromination

The diagram below outlines the typical workflow for synthesizing an α -bromo ketone from its ketone precursor.

Caption: General workflow for the synthesis of α -bromo ketones.

Detailed Experimental Protocol: Synthesis via $\text{H}_2\text{O}_2/\text{HBr}$

This protocol is a generalized procedure adapted from established methods for the bromination of ketones.[8][9]

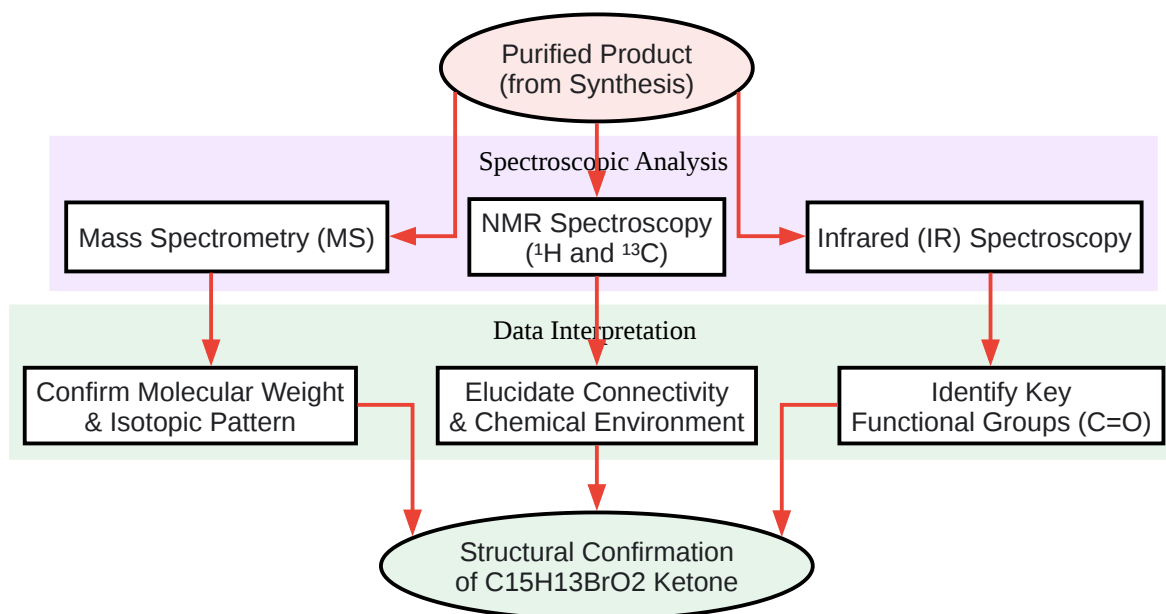
- Vessel Preparation: To a round-bottom flask equipped with a magnetic stir bar, add the precursor ketone (1.0 equivalent).
- Solvent and Reagent Addition: Add the chosen solvent (e.g., water or acetonitrile/water mixture) to dissolve or suspend the ketone. Add aqueous HBr (1.0-1.5 equivalents) to the mixture.
- Initiation of Reaction: Begin vigorous stirring. If necessary, heat the mixture to the target temperature (e.g., 65-70 °C).[9]
- Oxidant Addition: Slowly add aqueous H_2O_2 (2.0 equivalents) portionwise over 1-2 hours using a dropping funnel. Rationale: Slow addition is crucial to control the exothermic reaction and prevent the buildup of excess bromine, which can lead to side reactions and di-bromination.
- Reaction Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed (typically 2-8 hours).
- Workup - Quenching: Cool the reaction mixture to room temperature and pour it into a separatory funnel containing a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$). Rationale: Sodium thiosulfate quenches any unreacted bromine, converting it to bromide (Br^-).

- Workup - Extraction: Extract the aqueous layer three times with an organic solvent (e.g., ethyl acetate or dichloromethane). Combine the organic layers.
- Workup - Washing: Wash the combined organic layers with saturated sodium bicarbonate solution (to neutralize any remaining acid) and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude oil or solid by flash column chromatography on silica gel to yield the pure α -bromo ketone.

Part 3: Analytical Characterization

Unambiguous characterization is essential to confirm the identity and purity of the synthesized $\text{C}_{15}\text{H}_{13}\text{BrO}_2$ ketone. A combination of spectroscopic techniques is employed for this purpose.

Characterization Workflow



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Caption: Workflow for the analytical characterization of a C₁₅H₁₃BrO₂ ketone.

Mass Spectrometry (MS)

Mass spectrometry is the definitive technique for confirming the molecular weight. For a C₁₅H₁₃BrO₂ species, the mass spectrum will exhibit a characteristic pattern due to the nearly 1:1 natural abundance of the ⁷⁹Br and ⁸¹Br isotopes. The molecular ion peak ([M]⁺) will appear as a doublet of two peaks of almost equal intensity, separated by 2 Da.

Ion	m/z (Monoisotopic)	Isotope Composition	Relative Abundance
[M] ⁺	304.01	C ₁₅ H ₁₃ ⁷⁹ BrO ₂	~100%
[M+2] ⁺	306.01	C ₁₅ H ₁₃ ⁸¹ BrO ₂	~98%

Rationale: This isotopic signature is a powerful diagnostic tool, providing unequivocal evidence for the presence of a single bromine atom in the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

- ¹H NMR: Protons on the carbon adjacent to the carbonyl group (α-protons) are deshielded and typically appear in the range of 2.0-2.3 δ.^[10] The proton on the carbon bearing the bromine atom (the α-bromo proton) will be further deshielded, often appearing as a multiplet in the 4.0-5.0 δ range, depending on its coupling partners.
- ¹³C NMR: The carbonyl carbon of a ketone produces a characteristic signal in the downfield region of the spectrum, typically between 190-215 δ.^[10] The carbon atom bonded to the bromine will be shifted to a range of approximately 30-50 δ.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

- **C=O Stretch:** Ketones exhibit a strong, sharp absorption band corresponding to the carbonyl (C=O) stretch. For saturated aliphatic ketones, this band appears near 1715 cm^{-1} .^[10] If the ketone is conjugated with an aromatic ring or a double bond, this absorption shifts to a lower frequency, typically around $1685\text{--}1690\text{ cm}^{-1}$.^[10]
- **C-Br Stretch:** The carbon-bromine bond stretch appears in the fingerprint region of the spectrum, typically between $600\text{--}500\text{ cm}^{-1}$, but is often less diagnostic than the carbonyl stretch.

Part 4: Safety, Handling, and Storage

Authoritative Grounding: α -Bromo ketones are potent lachrymators and are toxic. All handling must be performed with appropriate engineering controls and personal protective equipment.

- **Handling:** All manipulations should be conducted inside a certified chemical fume hood to prevent inhalation of vapors.
- **Personal Protective Equipment (PPE):** Wear standard PPE, including a lab coat, splash goggles, and nitrile gloves. For handling larger quantities, consider double-gloving and using a face shield.
- **Storage:** Store in a tightly sealed container in a cool, dry, well-ventilated area away from incompatible materials such as strong bases and oxidizing agents.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations. Brominated organic waste should be collected in a dedicated, properly labeled hazardous waste container.

Conclusion

Ketones with the molecular formula $\text{C}_{15}\text{H}_{13}\text{BrO}_2$ represent a valuable class of molecules with significant potential as intermediates in pharmaceutical and materials science research. A thorough understanding of their isomeric diversity, coupled with robust and validated protocols for their synthesis and characterization, is paramount for their effective utilization. By employing modern synthetic methods like the $\text{H}_2\text{O}_2/\text{HBr}$ system and a multi-technique analytical approach (MS, NMR, IR), researchers can confidently prepare and verify these important chemical building blocks, paving the way for new discoveries.

References

- ResearchGate. (n.d.). Yields and spectroscopic properties of bromo-ketones. Retrieved from [\[Link\]](#)
- El-Qisairi, A. K., & Henry, P. M. (2004). Bromination of Ketones by Palladium(II). An Asymmetric α -Bromoketones Catalytically Synthesized by a Mono Palladium(II) Catalyst. ResearchGate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). C15H13BrO2 - Explore. Retrieved from [\[Link\]](#)
- Malkov, A. V., et al. (2018). An H2O2/HBr system – several directions but one choice: oxidation–bromination of secondary alcohols into mono- or dibromo ketones. RSC Publishing. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-(2-bromo-4-methylphenoxy)acetophenone (C15H13BrO2). Retrieved from [\[Link\]](#)
- NC State University Libraries. (n.d.). 19.14 Spectroscopy of Aldehydes and Ketones – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (2R)-2-bromo-1,2-diphenylpropan-1-one | C15H13BrO. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Carbonobromidate | CBrO2-. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). CID 92913612 | C15H11BrO2. Retrieved from [\[Link\]](#)
- Podgors̃ek, A., & Iskra, J. (2007). Bromination of ketones with H2O2–HBr “on water”. ResearchGate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Methyl 2-bromo-2,2-diphenylacetate (C15H13BrO2). Retrieved from [\[Link\]](#)
- Nature. (n.d.). Deacylative Transformations of Ketones via Aromatization-Promoted Carbon–Carbon Bond Activation. Retrieved from [\[Link\]](#)
- National Institutes of Health. (2012). Synthesis of Functionalized Dialkyl Ketones From Carboxylic Acid Derivatives and Alkyl Halides. Retrieved from [\[Link\]](#)

- Chemistry LibreTexts. (2023). Structural Isomerism in Organic Molecules. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of ketones by hydrolysis, deprotection, or oxidation. Retrieved from [\[Link\]](#)
- ChemRxiv. (2025). Synthesis of α,β -Unsaturated Ketones from Aldehydes and Ketones Using 1,1-Di(boryl)alk-1-enes. Retrieved from [\[Link\]](#)
- Chad's Prep. (2021, March 30). Ketone & Aldehyde Synthesis | A Complete Summary | Organic Chemistry 19.2 [Video]. YouTube. Retrieved from [\[Link\]](#)
- Chemistry Academy. (2022, January 12). How to Calculate Isomers of Alkane Alkene Alkyne Aldehyde Ketone and Ether [Video]. YouTube. Retrieved from [\[Link\]](#)
- Clark, J. (n.d.). structural isomerism. Chemguide. Retrieved from [\[Link\]](#)
- EMBIBE. (2023, January 26). Isomerism in Aldehydes and Ketones: Definition, Structure, Nature, Difference. Retrieved from [\[Link\]](#)
- Hydrolyzed. (n.d.). Isomerism. Retrieved from [\[Link\]](#)

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Sources

- 1. PubChemLite - C₁₅H₁₃BrO₂ - Explore [\[pubchemlite.lcsb.uni.lu\]](http://pubchemlite.lcsb.uni.lu)
- 2. PubChemLite - 2-(2-bromo-4-methylphenoxy)acetophenone (C₁₅H₁₃BrO₂) [\[pubchemlite.lcsb.uni.lu\]](http://pubchemlite.lcsb.uni.lu)
- 3. chem.libretexts.org [\[chem.libretexts.org\]](http://chem.libretexts.org)
- 4. chemguide.co.uk [\[chemguide.co.uk\]](http://chemguide.co.uk)
- 5. Hydrolyzed Isomerism [\[simply.science\]](http://simply.science)

- [6. embibe.com \[embibe.com\]](#)
- [7. PubChemLite - Methyl 2-bromo-2,2-diphenylacetate \(C15H13BrO2\) \[pubchemlite.lcsb.uni.lu\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. A H 2 O 2 /HBr system – several directions but one choice: oxidation–bromination of secondary alcohols into mono- or dibromo ketones - RSC Advances \(RSC Publishing\) DOI:10.1039/C8RA04885A \[pubs.rsc.org\]](#)
- [10. 19.14 Spectroscopy of Aldehydes and Ketones – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](#)
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